

Spectroscopic Profile of (Triphenylphosphine)gold(I) Chloride: An In- depth Technical Guide

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Compound of Interest

Compound Name: Triphenylphosphinechlorogold

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This technical guide provides a comprehensive overview of the spectroscopic data for (Triphenylphosphine)gold(I) Chloride, commonly abbreviated as $(\text{Ph}_3\text{P})\text{AuCl}$. The information is intended for researchers, scientists, and professionals in the field of drug development and coordination chemistry, offering a centralized resource for its characterization.

Core Spectroscopic Data

The following tables summarize the key nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for $(\text{Ph}_3\text{P})\text{AuCl}$, facilitating easy reference and comparison.

Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy is a powerful tool for elucidating the structure of $(\text{Ph}_3\text{P})\text{AuCl}$ in solution. The data presented below were obtained in deuterated chloroform (CDCl_3).

Nucleus	Chemical Shift (δ) / ppm	Multiplicity / Description	Solvent
^{31}P	33.77[1]	Singlet	CDCl_3
^1H	7.46 – 7.55[1]	Multiplet (15H, Phenyl groups)	CDCl_3

Infrared (IR) Spectroscopy Data

Infrared spectroscopy provides valuable information about the vibrational modes of the molecule, particularly the characteristic stretching frequency of the gold-chlorine bond.

Functional Group	Vibrational Frequency (ν) / cm^{-1}	Description
Au-Cl	~330 - 332	Stretching frequency

Experimental Protocols

The methodologies outlined below are based on cited experimental procedures for the acquisition of spectroscopic data for $(\text{Ph}_3\text{P})\text{AuCl}$ and related compounds.

Synthesis of (Triphenylphosphine)gold(I) Chloride

A common synthesis involves the reaction of a gold(III) precursor with triphenylphosphine. In a typical procedure, $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ is dissolved in ethanol. Triphenylphosphine is then added dropwise to this solution while stirring, leading to the immediate formation of $(\text{Ph}_3\text{P})\text{AuCl}$ as a white precipitate. The resulting solid is filtered, washed with ethanol, and dried under vacuum[2].

Nuclear Magnetic Resonance (NMR) Spectroscopy

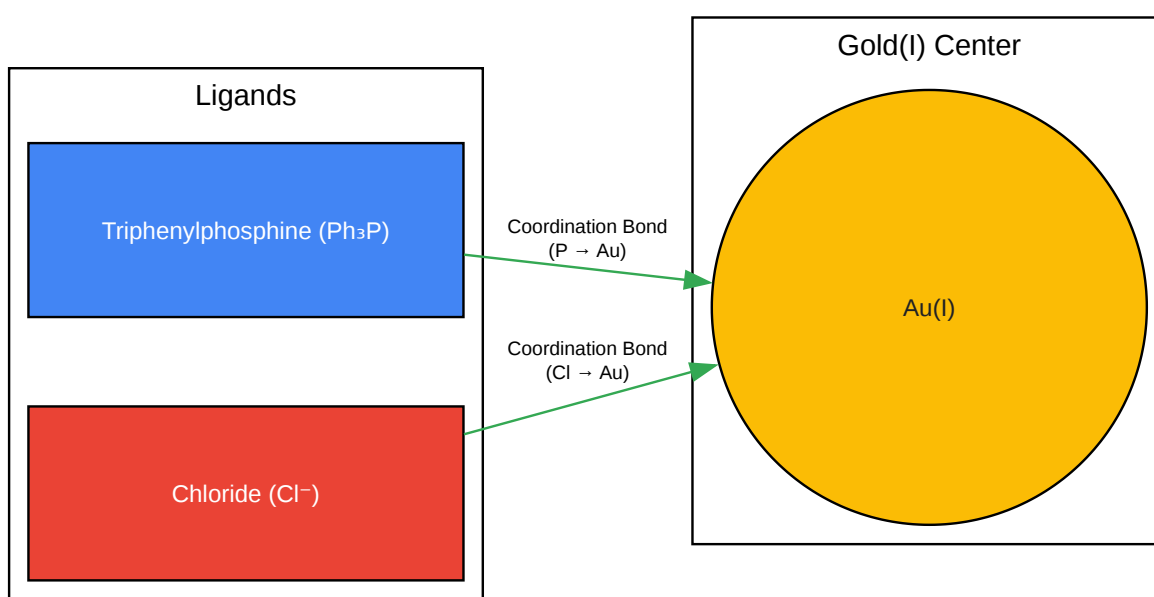
NMR spectra are typically recorded on a 400 MHz spectrometer[1][3]. For analysis, a sample of $(\text{Ph}_3\text{P})\text{AuCl}$ is dissolved in deuterated chloroform (CDCl_3). The spectra are referenced to the residual solvent peaks[4].

Infrared (IR) Spectroscopy

For IR analysis, the solid $(\text{Ph}_3\text{P})\text{AuCl}$ sample is prepared as a pellet with cesium iodide (CsI) [5]. The spectrum is then recorded using an IR spectrometer.

Logical Relationships in $(\text{Ph}_3\text{P})\text{AuCl}$

The following diagram illustrates the fundamental components and their connectivity within the (Triphenylphosphine)gold(I) Chloride molecule.



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Molecular components of $(\text{Ph}_3\text{P})\text{AuCl}$.

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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]

- 2. rsc.org [rsc.org]
- 3. rsc.org [rsc.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. cdnsiencepub.com [cdnsiencepub.com]
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